

Essential Safety and Disposal Guidance for SJ11646

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Compound of Interest

Compound Name: SJ11646

Cat. No.: B15621752

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For researchers, scientists, and drug development professionals handling **SJ11646**, ensuring safe operational and disposal practices is paramount. This document provides immediate, essential information to guide the handling and disposal of this potent LCK degrader, fostering a secure laboratory environment.

Physicochemical Properties of SJ11646

A clear understanding of the compound's properties is the first step in safe handling. The following table summarizes the key quantitative data for **SJ11646**.^{[1][2]}

Property	Value
Molecular Weight	746.28 g/mol
Formula	C ₃₆ H ₄₀ ClN ₉ O ₅ S
Purity	≥98%
Solubility	Soluble to 20 mM in DMSO
Storage Temperature	-20°C
CAS Number	2933135-82-9

Immediate Safety and Handling Precautions

While a comprehensive Safety Data Sheet (SDS) for **SJ11646** should be consulted for detailed safety protocols, the following general precautions are critical when handling this and similar chemical compounds:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, nitrile gloves, and protective eyewear.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.
- **Spill Management:** In the event of a spill, follow established laboratory procedures for chemical spill cleanup. For major spills or emergencies, contact your institution's environmental health and safety department.

Proper Disposal Procedures for SJ11646

As **SJ11646** is a chemical compound intended for laboratory research use, it must be disposed of as chemical waste in accordance with institutional, local, state, and federal regulations. Drain disposal is strictly prohibited unless explicitly approved by your institution's waste management services.

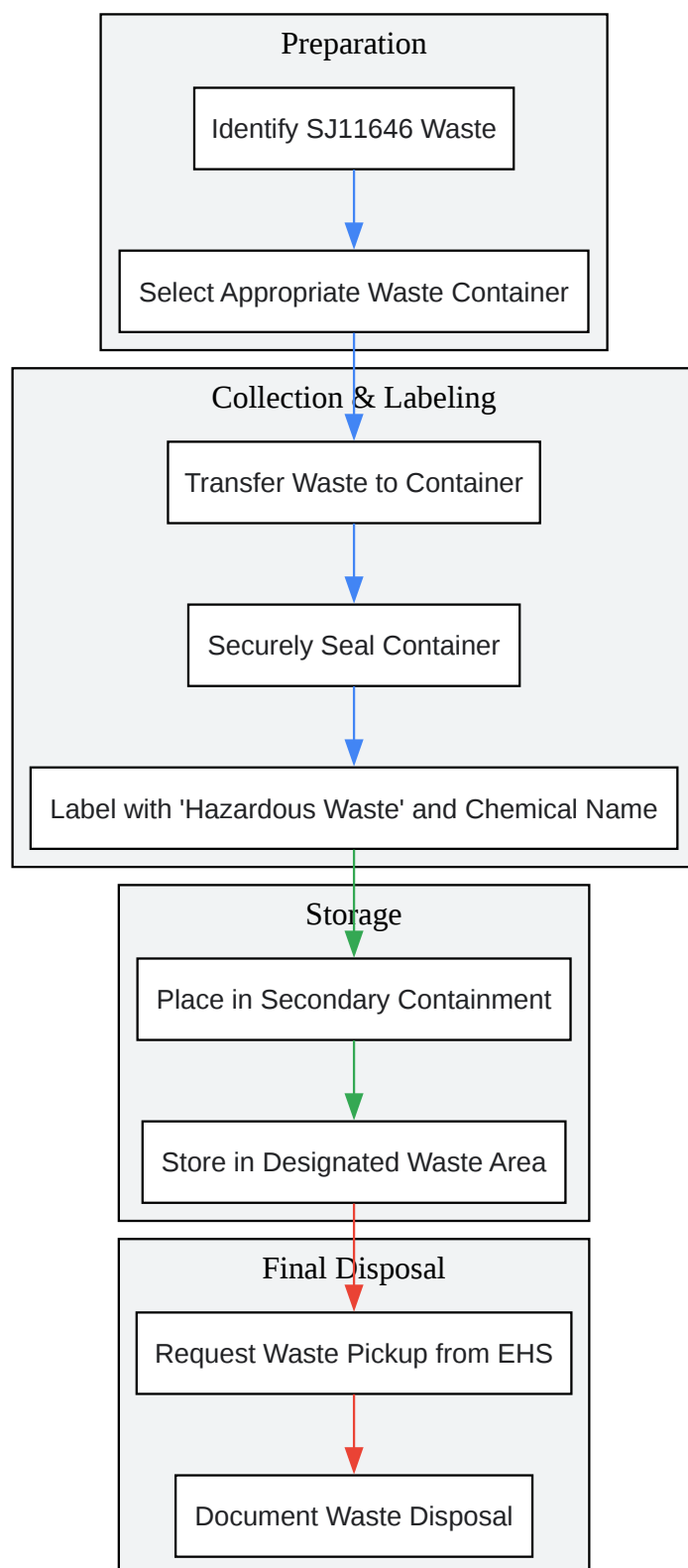
Step-by-Step Disposal Workflow:

- **Waste Segregation:** Do not mix **SJ11646** waste with other waste streams unless following a specific, approved protocol. It should be collected as hazardous chemical waste.
- **Containerization:**
 - Use a designated, properly labeled, and leak-proof waste container.
 - The container must be compatible with the chemical nature of **SJ11646** and any solvents used.
- **Labeling:**

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"SJ11646"**.
- Include the concentration and quantity of the waste.
- Attach a completed chemical waste tag as required by your institution.
- Storage of Waste:
 - Store the sealed waste container in a designated, secure secondary containment area away from incompatible materials.
 - Follow all institutional guidelines for the storage of chemical waste.
- Waste Pickup:
 - Arrange for the collection of the chemical waste through your institution's environmental health and safety or waste management department. Do not attempt to dispose of the waste through regular trash or sewer systems.

Disposal Workflow Diagram

The following diagram illustrates the general logical workflow for the proper disposal of **SJ11646**.



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Caption: Logical workflow for the proper disposal of **SJ11646** chemical waste.

Disclaimer: The information provided is based on general laboratory safety principles and publicly available data. It is not a substitute for the official Safety Data Sheet (SDS). Always obtain and review the SDS for **SJ11646** from your supplier before handling or disposing of the compound and adhere to all applicable regulations.

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References

- 1. SJ11646 | LCK PROTAC | Probechem Biochemicals [probechem.com]
- 2. SJ 11646 | Active Degradable | Tocris Bioscience [tocris.com]
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